

Solubility Profile of L-Homocystine-d8: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	L-Homocystine-d8	
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This technical guide provides a comprehensive overview of the solubility of **L-Homocystine-d8** in common laboratory solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available solubility data, outlines experimental methodologies for solubility determination, and presents relevant biochemical pathways and experimental workflows through detailed visualizations.

Quantitative Solubility Data

Precise, experimentally determined solubility data for **L-Homocystine-d8** is not widely available in the public domain. The data presented below is compiled from available information for the closely related compounds D**L-Homocystine-d8** and L-Homocystine. It is crucial to note that the solubility of the pure L-isomer may differ from the racemic DL-mixture, and deuteration can subtly influence solubility characteristics. The following table summarizes the available quantitative data and provides estimates for other common solvents based on the properties of similar molecules.



Solvent	Compound	Solubility	Concentrati on (mM)	Conditions	Source
Water	DL- Homocystine- d8	Slightly Soluble: 0.1-1 mg/mL	0.36 - 3.62	-	Cayman Chemical[1]
Water	DL- Homocystine- d8	1 mg/mL	3.62	Ultrasonic, warming, heat to 60°C	MedchemExp ress
Water	L- Homocystine	1.67 mg/mL	6.22	Ultrasonic, warming, adjust pH to 2 with HCl, heat to 60°C	MedchemExp ress[2]
Acetonitrile	DL- Homocystine- d8	Slightly Soluble: 0.1-1 mg/mL	0.36 - 3.62	-	Cayman Chemical[1]
1N Hydrochloric Acid	DL- Homocystine- d8	Slightly Soluble: 0.1-1 mg/mL	0.36 - 3.62	-	Cayman Chemical[1]
Dimethyl Sulfoxide (DMSO)	L- Homocystine	1 mg/mL	3.73	Ultrasonic, adjust pH to 5 with HCl	MedchemExp ress[2]
Ethanol	L- Homocystine- d8	Data not available; expected to be poorly soluble	-	-	-
Methanol	L- Homocystine- d8	Data not available; expected to be poorly soluble	-	-	-



		Data not				
Dimethylform amide (DMF)	L-	available;				
	Homocystine-	expected to	-	-	-	
	d8	be poorly				
		soluble				

Note: The solubility of amino acids is highly dependent on factors such as pH, temperature, and the presence of co-solvents. The data provided should be considered as a guideline, and empirical determination is recommended for specific applications.

Experimental Protocol for Solubility Determination

While a specific, validated protocol for **L-Homocystine-d8** is not available, a general and reliable method for determining the equilibrium solubility of a compound in a given solvent is the shake-flask method. This procedure is widely accepted in the pharmaceutical and chemical industries.

Objective: To determine the saturation solubility of **L-Homocystine-d8** in a specific solvent at a controlled temperature.

Materials:

- L-Homocystine-d8
- Solvent of interest (e.g., water, DMSO, ethanol)
- Thermostatically controlled shaker or incubator
- Microcentrifuge
- Calibrated analytical balance
- · Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)



High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or MS) or other quantitative analytical instrumentation.

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **L-Homocystine-d8** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is essential to ensure equilibrium is reached from a state of supersaturation.
- Equilibration: Place the vial in a shaker or incubator set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, centrifuge the vial at a high speed to pellet the undissolved solid.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant. To remove any
 remaining solid particles, filter the aliquot using a syringe filter chemically compatible with the
 solvent.

Quantification:

- Prepare a series of standard solutions of L-Homocystine-d8 of known concentrations in the same solvent.
- Analyze the filtered supernatant and the standard solutions using a validated analytical method, such as HPLC.
- Construct a calibration curve from the standard solutions.
- Determine the concentration of L-Homocystine-d8 in the saturated supernatant by interpolating from the calibration curve.
- Data Reporting: Express the solubility in mg/mL or mol/L at the specified temperature.

Visualizations Homocysteine Metabolism Signaling Pathway



L-Homocystine is the oxidized dimer of homocysteine. Understanding the metabolic pathways of homocysteine is crucial for researchers working with this molecule and its labeled analogs. The following diagram illustrates the key pathways of homocysteine metabolism: remethylation and transsulfuration.

Homocysteine Metabolism Pathways Remethylation Pathway 5-Methyl-THF Betaine Vitamin B12 Tetrahydrofolate (THF) Dimethylglycine Cystathionine β-synthase (CBS) Methionine Synthase Transsulfuration Pathway Vitamin B6 Methionine Adenosyltransferase SAH Hydrolase Cystathionine y-lyase S-Adenosylmethionine (SAM) Methyltransferases S-Adenosylhomocysteine (SAH)

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Homocysteine Metabolism Pathways

Experimental Workflow for Solubility Determination

The following diagram outlines the logical steps involved in the shake-flask method for determining solubility.



Start Add excess L-Homocystine-d8 to solvent Equilibrate at constant temperature (24-48 hours) Centrifuge to pellet undissolved solid Filter supernatant Quantify concentration (e.g., HPLC) Report solubility (mg/mL or mol/L)

Shake-Flask Solubility Determination Workflow

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End

Shake-Flask Solubility Workflow

Conclusion



This technical guide provides a foundational understanding of the solubility of **L-Homocystine-d8**. While direct, comprehensive solubility data remains limited, the information compiled from related compounds offers valuable guidance for researchers. The provided experimental protocol for the shake-flask method offers a robust framework for the empirical determination of solubility in various laboratory solvents. The visualizations of the homocysteine metabolic pathway and the experimental workflow serve as useful tools for experimental planning and data interpretation. For critical applications, it is strongly recommended that researchers perform in-house solubility testing to obtain data that is directly applicable to their specific experimental conditions.

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